

Personal protective equipment for handling Iriflophenone-3-C-beta-glucoside

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Compound of Interest

Compound Name: *Iriflophenone-3-C-beta-glucoside*

Cat. No.: *B190445*

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Essential Safety and Handling Guide for Iriflophenone-3-C-beta-glucoside

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of Iriflophenone-3-C-beta-glucoside.

This document provides critical safety and logistical information for the laboratory use of Iriflophenone-3-C-beta-glucoside (CAS No. 104669-02-5). Adherence to these guidelines is essential for ensuring personal safety and maintaining a compliant laboratory environment.

Hazard Identification and Classification

Iriflophenone-3-C-beta-glucoside is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this compound presents the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[1][2]
- Skin Irritation (Category 2): Causes skin irritation.[1][2]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[1][2]

- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[1][2]

Signal Word: Warning[1][2]

Hazard Pictograms:



Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling Iriflophenone-3-C-beta-glucoside to minimize exposure risk. The following table summarizes the required PPE.

Area of Protection	Required PPE	Specifications and Rationale
Respiratory Protection	NIOSH-approved respirator	Required when handling the powder form to prevent inhalation of dust particles, which can cause respiratory irritation.[1] Use in a well-ventilated area or under a fume hood.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene)	To prevent skin contact and subsequent irritation.[2] Inspect gloves for tears or holes before each use.
Eye Protection	Safety glasses with side shields or goggles	To protect against dust particles and splashes that can cause serious eye irritation.[1][2]
Skin and Body Protection	Laboratory coat	To prevent contamination of personal clothing.

Operational Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of Iriflophenone-3-C-beta-glucoside and ensuring a safe laboratory environment.

Handling:

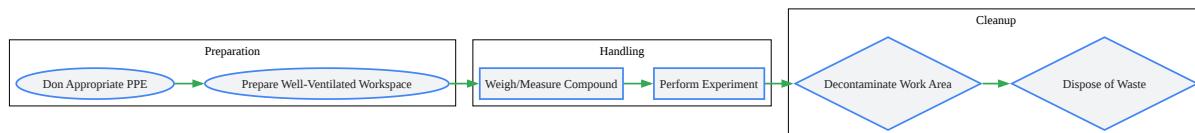
- Avoid generating dust when working with the solid form.[\[1\]](#)
- Use in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from strong oxidizing agents.[\[2\]](#)

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of Iriflophenone-3-C-beta-glucoside in a laboratory setting.



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Safe Handling Workflow for Iriflophenone-3-C-beta-glucoside.

Disposal Plan

The disposal of Iriflophenone-3-C-beta-glucoside and its containers must be conducted in accordance with local, state, and federal regulations. Improper disposal can pose a significant environmental risk.

Waste Identification and Segregation:

- **Identify:** All waste containing Iriflophenone-3-C-beta-glucoside, including contaminated labware and PPE, must be treated as hazardous waste.
- **Segregate:** Do not mix this waste with other waste streams. Keep it in a designated, sealed, and properly labeled container.

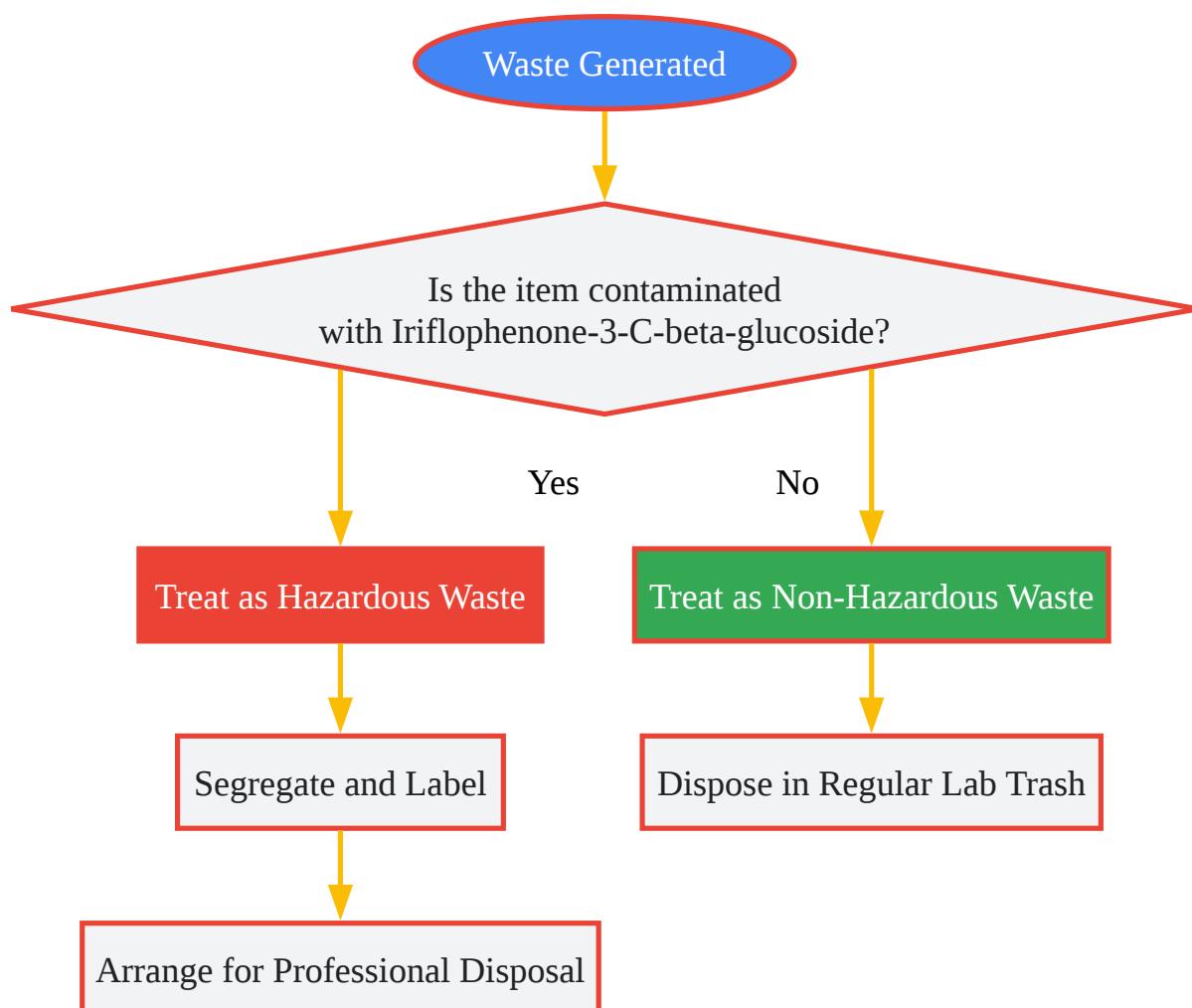
Disposal Procedure:

- **Solid Waste:** Collect in a clearly labeled, sealed container.
- **Liquid Waste:** If dissolved in a solvent, collect in a compatible, labeled waste container. Do not dispose of it down the drain.
- **Empty Containers:** Triple-rinse empty containers with an appropriate solvent. The rinsate must be collected and disposed of as hazardous waste.[\[2\]](#) After triple-rinsing, the container may be disposed of as non-hazardous waste, but it is best practice to deface the label.

All chemical waste must be disposed of through a licensed hazardous waste disposal service.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of waste generated from experiments involving Iriflophenone-3-C-beta-glucoside.



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Disposal Decision Workflow for Laboratory Waste.

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References

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